

# An In-depth Technical Guide to 1-Tert-butylazetidin-3-amine

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## Compound of Interest

Compound Name: 1-Tert-butylazetidin-3-amine

Cat. No.: B093717

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This guide provides a detailed overview of the molecular structure and properties of **1-tert-butylazetidin-3-amine**, a compound of interest to researchers and professionals in the field of drug development and chemical synthesis.

## Molecular Properties

The fundamental molecular characteristics of **1-tert-butylazetidin-3-amine** are summarized in the table below. This data is essential for a variety of applications, from reaction stoichiometry to analytical characterization.

Property	Value	Source
Molecular Weight	128.21534 g/mol	[1]
Molecular Formula	C <sub>7</sub> H <sub>16</sub> N <sub>2</sub>	[1]
CAS Number	18713-70-7	[1]
Appearance	Liquid	[1]
InChI	InChI=1S/C7H16N2/c1-7(2,3)9-4-6(8)5-9/h6H,4-5,8H2,1-3H3	[1]
InChI Key	ZXCILCWPMKLEDC-UHFFFAOYSA-N	[1]

## Molecular Structure

The molecular structure of **1-tert-butylazetidin-3-amine** consists of a central four-membered azetidine ring. A tert-butyl group is attached to the nitrogen atom of the ring, and an amine group is substituted at the 3-position of the ring.

Molecular structure of **1-tert-butylazetidin-3-amine**.

## Experimental Protocols and Biological Activity

Detailed experimental protocols for the synthesis and analysis of **1-tert-butylazetidin-3-amine**, as well as its involvement in specific signaling pathways, are not extensively documented in publicly available literature. Researchers interested in these aspects would likely need to consult specialized chemical synthesis databases or design experimental procedures based on analogous compounds.

## Synonyms

For the purpose of comprehensive literature and database searches, the following synonyms for **1-tert-butylazetidin-3-amine** should be considered:

- 1-(tert-Butyl)azetidin-3-amine[1]
- 1-(2-Methyl-2-propanyl)-3-azetidamine[1]

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## References

- 1. cymitquimica.com [cymitquimica.com]
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